

Personal protective equipment for handling 5-Fluoro-2-methoxyaniline

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Compound of Interest

Compound Name: 5-Fluoro-2-methoxyaniline

Cat. No.: B161714

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Essential Safety and Handling Guide for 5-Fluoro-2-methoxyaniline

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for **5-Fluoro-2-methoxyaniline** (CAS No: 1978-39-8). Adherence to these guidelines is critical for minimizing exposure and ensuring a safe laboratory environment.

Synonyms: 2-Amino-4-fluoroanisole, 5-Fluoro-o-anisidine, 2-Amino-4-fluoro-1-methoxybenzene^[1]

Hazard Identification and Classification

5-Fluoro-2-methoxyaniline is classified as a hazardous substance. It is toxic if swallowed, in contact with skin, or if inhaled.^{[1][2]} It also causes skin and serious eye irritation.^[2]

Hazard Statements:

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.^{[1][2]}
- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]

- H335: May cause respiratory irritation.[3][4]

Quantitative Safety Data

A summary of key quantitative data for **5-Fluoro-2-methoxyaniline** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₈ FNO	[3]
Molecular Weight	141.14 g/mol	[3]
Boiling Point	90 °C/760 mmHg	[3]
Density	1.1981 g/mL at 25 °C	[3]
Flash Point	108.9 °C (228.0 °F) - closed cup	[3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **5-Fluoro-2-methoxyaniline** to prevent exposure.

Protection Type	Specific Equipment	Purpose
Eye and Face Protection	Safety goggles with side-shields or a face shield.	To protect eyes from splashes and dust.[5][6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact. Gloves should be inspected before use and changed frequently.[6]
Body Protection	Laboratory coat, long-sleeved.	To protect skin and personal clothing from contamination.[6]
Respiratory Protection	NIOSH-approved respirator (e.g., N95 dust mask).	To be used in a well-ventilated area or a chemical fume hood to minimize inhalation.[6]

Operational Plan for Safe Handling

A systematic approach to handling **5-Fluoro-2-methoxyaniline** is crucial for safety. The following workflow outlines the key steps from preparation to disposal.



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Caption: Safe Handling Workflow for **5-Fluoro-2-methoxyaniline**

First Aid Measures

In case of exposure, immediate action is necessary.

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.[1][2]

- If on Skin: Take off immediately all contaminated clothing and wash it before reuse.[1][2]
Wash with plenty of water. Call a POISON CENTER or doctor if you feel unwell.[1][2]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor.[1][2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][7]

Disposal Plan

Proper disposal of **5-Fluoro-2-methoxyaniline** and any contaminated materials is crucial to prevent environmental contamination and ensure safety.

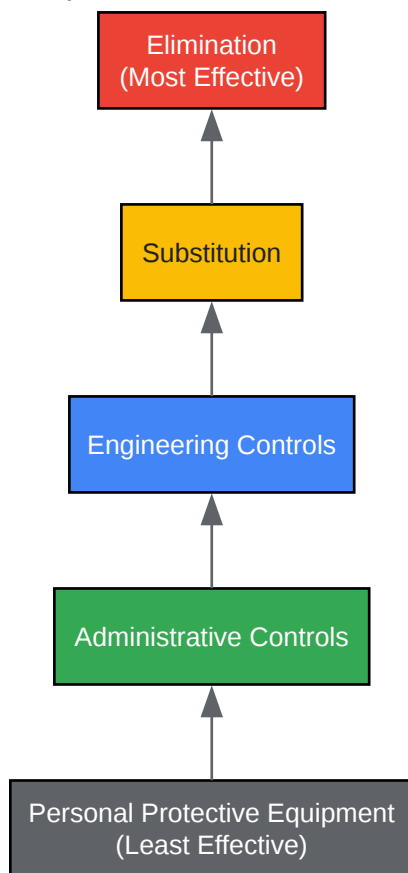
Disposal Procedure:

- Segregation: Collect all waste material, including unused product and contaminated PPE, in a designated and properly labeled hazardous waste container.
- Container: The container must be tightly sealed and stored in a cool, dry, and well-ventilated area, away from incompatible materials.
- Labeling: Clearly label the waste container with the chemical name and associated hazards.
- Disposal: Dispose of the contents and the container at an approved waste disposal plant, following all local, regional, and national regulations.[1][7] Do not empty into drains.[7]

Hierarchy of Controls

To ensure the highest level of safety, a hierarchical approach to risk mitigation should be implemented.

Hierarchy of Controls for Chemical Safety



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Caption: Hierarchy of Controls for Chemical Safety

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